

# Befloxatone: A Technical Guide to its Chemical Structure and Pharmacological Properties

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## Compound of Interest

Compound Name: Befloxatone

Cat. No.: B1667909

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## Introduction

**Befloxatone** is a potent and selective reversible inhibitor of monoamine oxidase A (MAO-A), an enzyme crucial for the metabolism of monoamine neurotransmitters such as serotonin, norepinephrine, and dopamine.[1][2][3] As a member of the oxazolidinone class of compounds, **befloxatone** has demonstrated significant potential as an antidepressant agent.[3][4] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and pharmacological profile of **befloxatone**, with a focus on its mechanism of action and key experimental findings.

## Chemical and Physicochemical Properties

**Befloxatone** is a chiral molecule with a well-defined chemical structure. Its systematic IUPAC name is (5R)-5-(methoxymethyl)-3-{4-[(3R)-4,4,4-trifluoro-3-hydroxybutoxy]phenyl}-1,3-oxazolidin-2-one.[5]

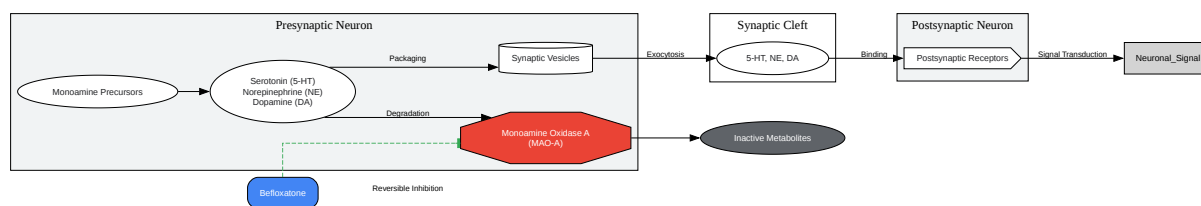
Identifier	Value
IUPAC Name	(5R)-5-(methoxymethyl)-3-{4-[(3R)-4,4,4-trifluoro-3-hydroxybutoxy]phenyl}-1,3-oxazolidin-2-one[5]
CAS Number	134564-82-2[1][5][6][7][8]
Synonyms	MD 370503, MD-370,503[7][9]
Molecular Formula	C15H18F3NO5[1][6][7][8]
Molecular Weight	349.30 g/mol [1][6][8]
Melting Point	101°C[10]
Appearance	Crystals from ethanol + isopropyl ether[10]
Optical Rotation	[α] <sub>D20</sub> -11.5° (c = 1 in methylene chloride)[10]

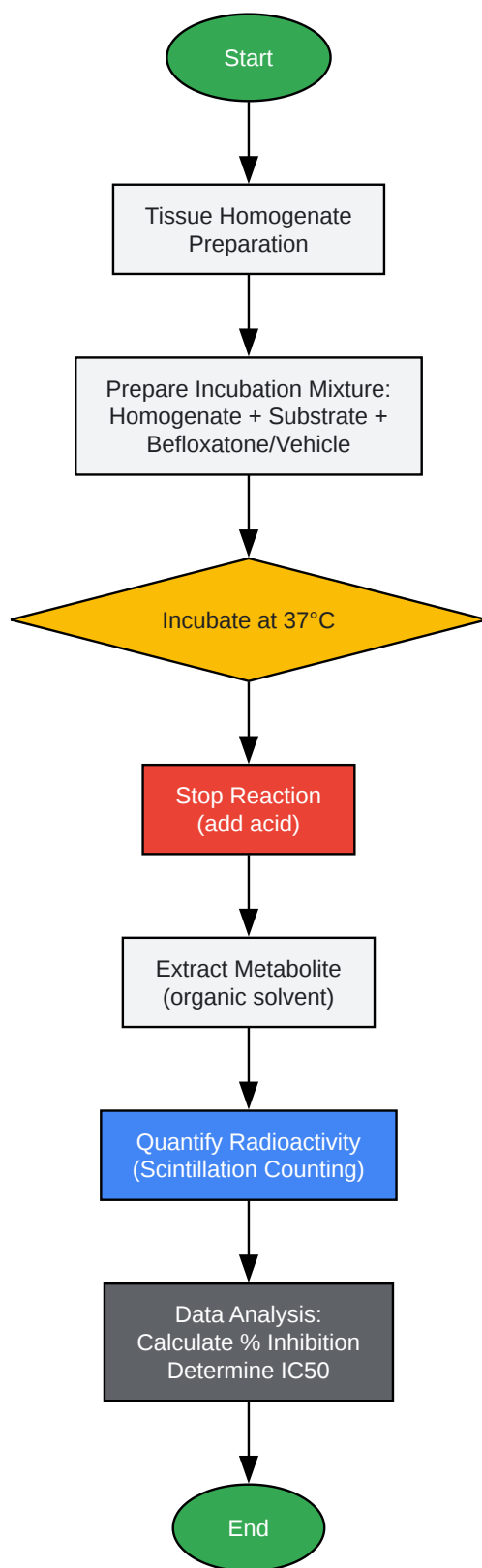
## Pharmacological Properties

**Befloxatone**'s primary pharmacological action is the selective and reversible inhibition of MAO-A. This activity leads to an increase in the synaptic levels of key monoamine neurotransmitters, which is believed to be the basis for its antidepressant effects.

## Mechanism of Action

**Befloxatone** acts as a competitive inhibitor of MAO-A.[3] By binding to the active site of the enzyme, it prevents the breakdown of monoamines like serotonin, norepinephrine, and dopamine.[3] This leads to an accumulation of these neurotransmitters in the synaptic cleft, enhancing neurotransmission. The inhibition is reversible, meaning the drug can dissociate from the enzyme, allowing for the recovery of enzyme activity.[2][3]





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